

Physical properties of n-butyl methyl sulfide

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Compound of Interest

Compound Name: *Butyl methyl sulfide*

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An In-depth Technical Guide to the Physical Properties of n-Butyl Methyl Sulfide

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physical properties of **n-butyl methyl sulfide**. The information is compiled from various scientific sources to ensure accuracy and depth, catering to the needs of researchers, scientists, and professionals in drug development. All quantitative data is presented in clear, structured tables for easy comparison, and where available, references to experimental protocols are provided.

General Characteristics

N-butyl methyl sulfide, also known as 1-(methylthio)butane, is a colorless liquid with a characteristic unpleasant, sulfurous, garlic-like odor[1][2][3][4]. It is a flammable liquid and should be handled with appropriate safety precautions[1][2][5][6].

Quantitative Physical Properties

The physical properties of **n-butyl methyl sulfide** have been determined by various studies. The following tables summarize the key quantitative data. It is important to note that minor variations in reported values may exist due to different experimental conditions.

Table 1: General and Molar Properties

Property	Value	Source(s)
Molecular Formula	C5H12S	[4] [7] [8] [9] [10] [11]
Molecular Weight	104.21 - 104.22 g/mol	[2] [4] [7] [8] [9] [10] [11]
CAS Number	628-29-5	[4] [7] [8] [9] [10] [11] [12]

Table 2: Thermal Properties

Property	Value	Conditions	Source(s)
Boiling Point	121-123.5 °C	760 mmHg	[1] [7] [8] [9] [13]
Melting Point	-97.8 to -98 °C		[7] [8] [9] [13]
Flash Point	20 °C (68 °F)		[1] [4] [6] [7]

Table 3: Density and Refractive Index

Property	Value	Temperature	Source(s)
Density	0.843 - 0.8532 g/cm ³	20 °C	[7] [9] [13]
Refractive Index	1.448 - 1.4621	20 °C	[4] [7] [8] [13]

Table 4: Vapor Pressure

Vapor Pressure	Temperature	Source(s)
2.1 mmHg	25 °C	[7] [12]
15.6 mmHg	Not Specified	[8]
-43 °C	1 Pa	[14]
-19 °C	10 Pa	[14]
13 °C	100 Pa	[14]
57 °C	1 kPa	[14]
123.0 °C	100 kPa	[14]

Solubility

N-**butyl methyl sulfide** is expected to have low solubility in polar solvents like water due to its hydrophobic alkyl chains.[\[15\]](#) Conversely, it is soluble in many organic solvents such as hexane, cyclohexane, alcohol, and ether.[\[15\]](#)[\[16\]](#) The general principle of "like dissolves like" is applicable here.[\[15\]](#)

Experimental Protocols

Detailed experimental methodologies for determining the physical properties of chemical compounds are standardized. Below are general descriptions of the protocols typically employed. For specific details regarding n-**butyl methyl sulfide**, consulting the original research papers, such as those published in the Journal of Chemical and Engineering Data, is recommended.[\[9\]](#)[\[10\]](#)

Boiling Point Determination: The boiling point is commonly determined using distillation or by using a capillary method (Thiele tube). In a typical distillation setup, the liquid is heated in a flask connected to a condenser. A thermometer is placed at the vapor outlet to measure the temperature at which the liquid and vapor phases are in equilibrium at a given atmospheric pressure. For small sample sizes, a sealed capillary tube containing the sample is heated in a bath, and the temperature at which a rapid stream of bubbles emerges from the capillary is recorded as the boiling point.

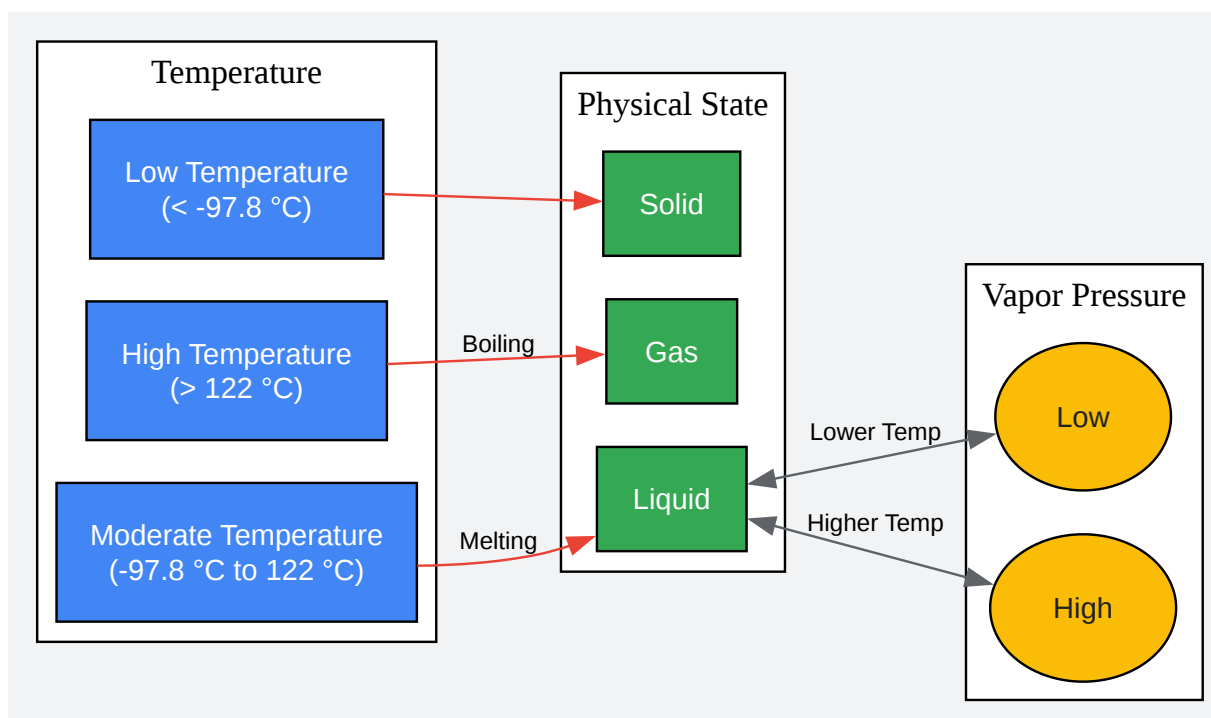
Melting Point Determination: The melting point is determined by heating a small, solid sample of the substance and observing the temperature range over which it transitions from a solid to a liquid. A common laboratory method involves placing a small amount of the solidified compound in a capillary tube, which is then heated in a calibrated apparatus (like a Mel-Temp or a Thiele tube filled with oil). The temperatures at which melting begins and is complete are recorded as the melting point range.

Density Measurement: The density of a liquid is typically measured using a pycnometer, a flask with a precisely known volume. The pycnometer is weighed empty, then filled with the liquid and weighed again. The density is calculated by dividing the mass of the liquid by the known volume. The temperature of the liquid must be controlled and recorded as density is temperature-dependent.

Refractive Index Measurement: The refractive index is measured using a refractometer, such as an Abbé refractometer. A few drops of the liquid sample are placed on the prism of the instrument. Light is passed through the sample, and the angle of refraction is measured. The instrument is calibrated and provides a direct reading of the refractive index at a specific temperature, usually 20°C.

Visualization of Physical Property Relationships

The following diagram illustrates the relationship between temperature, vapor pressure, and the physical state of **n-butyl methyl sulfide**.



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Caption: Relationship between temperature, physical state, and vapor pressure of n-**butyl methyl sulfide**.

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